

In-Depth Technical Guide: 5-Nitro-1,2,3-benzenetricarboxylic Acid

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Compound of Interest

Compound Name: 5-Nitro-1,2,3-benzenetricarboxylic acid

Cat. No.: B1316948

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Nitro-1,2,3-benzenetricarboxylic acid**, a niche chemical compound with potential applications in various scientific domains. This document collates its fundamental chemical properties, outlines relevant experimental protocols for its analysis, and explores its potential biological significance based on the broader class of nitroaromatic compounds.

Core Chemical Properties

5-Nitro-1,2,3-benzenetricarboxylic acid is a nitrated derivative of benzenetricarboxylic acid. The presence of both nitro and carboxylic acid functional groups suggests its potential as a versatile building block in organic synthesis and as a subject of study in medicinal chemistry.

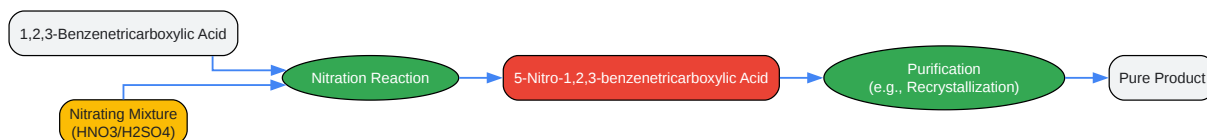
Quantitative Data Summary

Property	Value	Reference
Molecular Weight	255.14 g/mol	[1][2][3][4]
Chemical Formula	C ₉ H ₅ NO ₈	[1][3][4]
CAS Number	3807-81-6	[1][3]
Physical Form	Solid	[2]
Exact Mass	255.001511	[5]

Synthesis and Characterization

While specific, detailed synthesis protocols for **5-Nitro-1,2,3-benzenetricarboxylic acid** are not readily available in the public domain, general methods for the nitration of aromatic carboxylic acids can be adapted. A plausible synthetic route would involve the nitration of 1,2,3-benzenetricarboxylic acid using a mixture of nitric acid and sulfuric acid.

Hypothetical Synthesis Workflow



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Caption: Hypothetical synthesis workflow for **5-Nitro-1,2,3-benzenetricarboxylic acid**.

Experimental Protocols

Detailed experimental protocols for **5-Nitro-1,2,3-benzenetricarboxylic acid** are scarce. However, based on the analysis of similar compounds, the following methodologies can be proposed for its characterization and quantification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. For **5-Nitro-1,2,3-benzenetricarboxylic acid**, both ^1H and ^{13}C NMR would be essential for confirming its structure.

- ^1H NMR Spectroscopy: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons. The chemical shifts and coupling patterns of these protons would be influenced by the electron-withdrawing effects of the nitro and carboxylic acid groups.
- ^{13}C NMR Spectroscopy: The carbon NMR spectrum would provide information about the carbon skeleton of the molecule, including the chemical shifts of the carbonyl carbons in the carboxylic acid groups and the aromatic carbons.

Mass Spectrometry (MS)

Mass spectrometry is a critical technique for determining the molecular weight and fragmentation pattern of a compound.

- Electron Ionization (EI-MS): This technique would likely lead to the observation of the molecular ion peak (M^+) at m/z 255. The fragmentation pattern would provide valuable structural information, with potential losses of H_2O , CO , CO_2 , and NO_2 groups.
- High-Resolution Mass Spectrometry (HRMS): HRMS would allow for the determination of the exact mass of the molecular ion, confirming the elemental composition of the molecule.

Chromatographic Analysis

High-Performance Liquid Chromatography (HPLC) would be a suitable method for the purification and quantification of **5-Nitro-1,2,3-benzenetricarboxylic acid**. A reversed-phase C18 column with a mobile phase consisting of an aqueous buffer and an organic modifier (e.g., acetonitrile or methanol) with UV detection would be a good starting point for method development.

Potential Biological Activity and Signaling Pathways

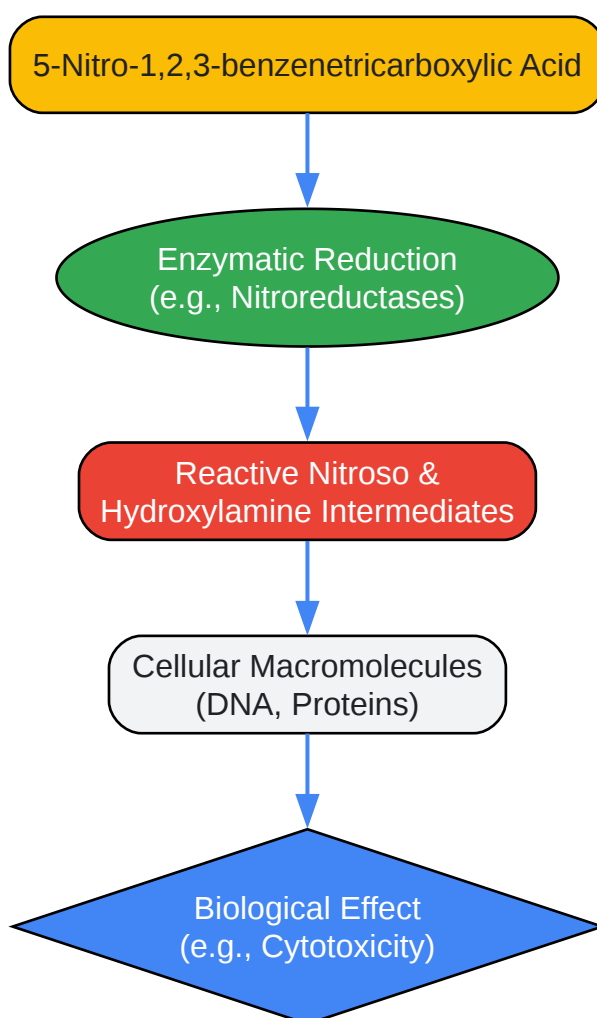
Specific biological activities and the involvement of **5-Nitro-1,2,3-benzenetricarboxylic acid** in signaling pathways have not been documented. However, the broader class of nitroaromatic compounds is known to exhibit a wide range of biological effects.[6][7]

General Biological Relevance of Nitro Compounds

Nitro-containing molecules have been extensively investigated for their therapeutic potential, with applications including antibacterial, antifungal, and anticancer agents.[6][7] The biological activity of these compounds is often attributed to the redox properties of the nitro group.

Hypothetical Mechanism of Action

The nitro group can undergo enzymatic reduction in biological systems to form reactive nitroso and hydroxylamine intermediates. These reactive species can interact with cellular macromolecules such as DNA and proteins, leading to cytotoxic or other biological effects.



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